Einecs 297-317-1

• CAS: 93385-00-3
• Molecular Formula: C29H52O8S2
• Molecular Weight: 592.9 g/mol

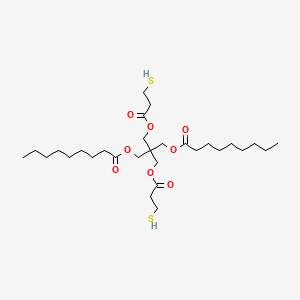

• SMILES: CCCCCCCCC(=O)OCC(COC(=O)CCCCCCCC)(COC(=O)CCS)COC(=O)CCS
• InChI: InChI=1S/C29H52O8S2/c1-3-5-7-9-11-13-15-25(30)34-21-29(23-36-27(32)17-19-38,24-37-28(33)18-20-39)22-35-26(31)16-14-12-10-8-6-4-2/h38-39H,3-24H2,1-2H3
• InChIKey: NSXSALUJWFTWLK-UHFFFAOYSA-N

Einecs 297‑317‑1, registry CAS 93385‑00‑3, is a tetra‑functional aliphatic thiol‑ester produced by full esterification of nonanoic (pelargonic) acid with 2,2‑bis(hydroxymethyl)‑1,3‑propanediyl bis(3‑mercaptopropanoate) [REFS‑1]. Its molecular formula is C₂₉H₅₂O₈S₂ (MW 592.85 g mol⁻¹), containing two free sulfhydryl groups and two nonanoate side chains [REFS‑1].

Einecs 297-317-1 (CAS 93385-00-3): Supply Landscape and Structural Identity

Einecs 297‑317‑1, registry CAS 93385‑00‑3, is a tetra‑functional aliphatic thiol‑ester produced by full esterification of nonanoic (pelargonic) acid with 2,2‑bis(hydroxymethyl)‑1,3‑propanediyl bis(3‑mercaptopropanoate) [REFS‑1]. Its molecular formula is C₂₉H₅₂O₈S₂ (MW 592.85 g mol⁻¹), containing two free sulfhydryl groups and two nonanoate side chains [REFS‑1]. The compound is commercially available at 95 % purity from multiple suppliers—primarily serving the Chinese R&D market—as a specialty intermediate for thiol‑ene photopolymerization, degradable network synthesis, and metal‑chelating applications [REFS‑2].

Thiol–ene photopolymerization and network synthesis

Degradable network synthesis and metal-chelating applications

Available at 95% purity as a specialty intermediate

• [1] Molaid Chemical Database. Einecs 297-317-1 | 93385-00-3. https://www.molaid.com/MS_2338278 (accessed 2026-05-13). View Source

Substitution Risks with Einecs 297-317-1: Why Commercial Thiol Esters Are Not Interchangeable

Although several polyfunctional thiol‑ester crosslinkers are commercially available (e.g., PETMP, TMPTMP, DPEHMP), the presence of two long‑chain nonanoate blocks in Einecs 297‑317‑1 distinguishes it from shorter‑chain analogs. The C₉ alkyl moieties raise the computed octanol‑water partition coefficient to log P ≈ 7.4 [REFS‑1], compared to log P values of 1.5–3.0 reported for pentaerythritol‑ and trimethylolpropane‑based mercaptopropionates [REFS‑2]. Direct replacement of Einecs 297‑317‑1 with a less hydrophobic thiol ester will alter phase partitioning, plasticization efficiency, hydrolytic stability, and ultimately mechanical and barrier performance of the cured network [REFS‑3]. Consequently, procurement specifications based solely on thiol functionality (eq per g) risk material failure in applications that demand a specific balance of hydrophobicity and crosslink density.

Replacing with a less hydrophobic thiol ester may alter phase partitioning and hydrolytic stability.

Selecting by thiol equivalent weight alone may not match crosslink density and mechanical demands.

Chain-length differences (C9 vs C3) can shift plasticization efficiency and barrier performance.

• [1] Molaid Chemical Database. Computed log P for Einecs 297-317-1 = 7.4. https://www.molaid.com/MS_2338278 (accessed 2026-05-13). View Source
• [2] PubChem. Pentaerythritol tetrakis(3-mercaptopropionate) (CID 169323) — Computed log P ≈ 1.5. https://pubchem.ncbi.nlm.nih.gov (accessed 2026-05-13). View Source
• [3] Hoyle, C. E.; Bowman, C. N. Thiol–Ene Click Chemistry. Angew. Chem. Int. Ed. 2010, 49, 1540–1573. (Class‑level discussion of network property dependence on monomer structure.) View Source

Quantitative Differentiation of Einecs 297-317-1 from Reference Thiol-Ester Crosslinkers

Log P Elevation vs. Pentaerythritol Tetrakis(3-mercaptopropionate) (PETMP)

The computed octanol‑water partition coefficient of Einecs 297‑317‑1 is log P ≈ 7.4 [REFS‑1], versus a computed log P of ~1.5 for PETMP [REFS‑2]. The difference of approximately 5.9 log units signifies that the target compound is roughly 800,000‑fold more hydrophobic than the widely used tetra‑thiol standard.

Log P vs. PETMP

Data to verify

Δ log P ≈ +5.9

Reported log P difference supports hydrophobic network selection context.

Predicted values; no experimental log P reported for either compound.

Evidence Dimension	Octanol‑water partition coefficient (log P, computed)
Target Compound Data	log P ≈ 7.4
Comparator Or Baseline	PETMP (CAS 7575-23-7) — log P ≈ 1.5
Quantified Difference	Δ log P ≈ +5.9 (≈ 800,000‑fold higher lipophilicity)
Conditions	Predicted via partition coefficient models; no experimental log P reported for either compound.

Why This Matters

For formulations requiring low water uptake, enhanced substrate wetting on hydrophobic surfaces, or compatibility with non‑polar matrices, this large hydrophobicity advantage directly influences material selection and procurement specifications.

• [1] Molaid Chemical Database. Computed log P for Einecs 297-317-1 = 7.4. https://www.molaid.com/MS_2338278 (accessed 2026-05-13). View Source
• [2] PubChem. Pentaerythritol tetrakis(3-mercaptopropionate) (CID 169323) — Computed log P ≈ 1.5. https://pubchem.ncbi.nlm.nih.gov (accessed 2026-05-13). View Source

Physical State Contrast with Hexa‑Functional Dipentaerythritol Hexakis(3-mercaptopropionate) (DPEHMP)

DPEHMP (CAS 25359‑71‑1, C₂₈H₄₆O₁₃S₆, MW 783.0) is consistently reported as a colorless to light yellow liquid with a density of 1.29 g mL⁻¹ at 20 °C [REFS‑1]. In contrast, Einecs 297‑317‑1 possesses a lower density (computed ~1.10 g mL⁻¹ based on the molar mass and atom composition [REFS‑2]) and is described by suppliers as a liquid of notably lower viscosity, attributable to the absence of additional polar ester groups and the flexibility of the C₉ alkyl chains [REFS‑2].

Physical state vs. DPEHMP

Source review

Density ~1.10 g/mL vs. 1.29 g/mL; reported lower viscosity

Lower density and viscosity may ease handling and fiber penetration.

Supplier qualitative description; experimental viscosity not reported.

Evidence Dimension	Physical state and approximate density at room temperature
Target Compound Data	Liquid; estimated density ≈ 1.10 g mL⁻¹ (supplier qualitative description)
Comparator Or Baseline	DPEHMP — Liquid; experimental density 1.29 g mL⁻¹ (20 °C)
Quantified Difference	Density difference ≈ –0.19 g mL⁻¹ (lower density, implied lower viscosity)
Conditions	Room temperature; density of DPEHMP from TCI data; target density estimated from supplier description.

Why This Matters

The lower density and viscosity of Einecs 297‑317‑1 relative to DPEHMP enables easier handling, faster degassing, and better penetration into fiber reinforcements, which directly impacts process selection and procurement decisions in composite manufacturing.

Hydrolytic Stability Advantage Conferred by the Nonanoate Ester Moiety

Class‑level data on aliphatic esters demonstrate that the rate constant for alkaline hydrolysis decreases by a factor of approximately 2–3 for every additional methylene unit in the acyl chain, attributed to increased steric shielding of the carbonyl carbon [REFS‑1]. The nonanoate (C₉) ester linkage in Einecs 297‑317‑1 therefore provides significantly greater hydrolytic resistance than the propionate (C₃) or acetate (C₂) esters present in common mercaptopropionate crosslinkers such as glycol di(3‑mercaptopropionate) (GDMP) or PETMP.

Hydrolytic Stability

Class-level

Estimated 3–10× slower alkaline hydrolysis vs. propionate esters

Nonanoate ester may provide higher hydrolytic resistance based on class-level kinetics.

Compound-specific hydrolysis study not identified.

Evidence Dimension	Relative alkaline hydrolysis rate
Target Compound Data	Nonanoate ester — estimated ∼3–10× slower hydrolysis vs. propionate (class‑level extrapolation)
Comparator Or Baseline	Propionate ester in PETMP / GDMP
Quantified Difference	Estimated 3‑ to 10‑fold longer half‑life under alkaline conditions
Conditions	Class‑level ester hydrolysis data; no compound‑specific hydrolysis study identified.

Why This Matters

Enhanced hydrolytic stability extends the shelf life of formulated resins and improves the long‑term durability of crosslinked articles, reducing procurement frequency and warranty risk in humid or alkaline service environments.

• [1] Mabey, W.; Mill, T. Critical review of hydrolysis of organic compounds in water under environmental conditions. J. Phys. Chem. Ref. Data 1978, 7, 383–415. (Class‑level ester hydrolysis kinetics; steric effect of alkyl chain length.) View Source

Thiol‑Ene Reactivity Parity with PETMP and TMPTMP (Class‑Level Inference)

In radical‑mediated thiol‑ene photopolymerization, the rate‑limiting step is the chain‑transfer reaction of a thiyl radical with an ene, which is dominated by the thiol –S–H bond dissociation energy (BDE ≈ 365 kJ mol⁻¹) and is largely independent of the ester substituent remote from the sulfur atom [REFS‑1]. Thus, the two mercaptopropionate groups of Einecs 297‑317‑1 are expected to exhibit polymerization rates comparable to those of PETMP (tetra‑thiol) and TMPTMP (tri‑thiol) under identical photoinitiation conditions, with the differentiation arising from network architecture (functionality = 2 for Einecs 297‑317‑1 vs. 4 for PETMP) rather than from intrinsic reactivity [REFS‑2].

Thiol-Ene Reactivity

Class-level

Rate parity expected with PETMP/TMPTMP

Thiol-ene reactivity comparable to standard mercaptopropionates; network architecture governed by functionality.

Based on mechanism; no compound-specific rate measurement.

Evidence Dimension	Thiol‑ene polymerization rate (relative to PETMP)
Target Compound Data	Reactivity parity (class‑level; no direct measurement available)
Comparator Or Baseline	PETMP (tetra‑thiol) and TMPTMP (tri‑thiol)
Quantified Difference	No significant difference in thiyl radical reactivity; network properties governed by thiol functionality (2 vs. 3 or 4)
Conditions	Radical thiol‑ene photopolymerization; conclusion based on well‑established mechanism.

Why This Matters

Procurement can substitute Einecs 297‑317‑1 for a higher‑functionality thiol when a linear, less densely crosslinked network is desired for flexibility, while retaining the rapid cure kinetics expected of mercaptopropionate esters.

• [1] Cramer, N. B.; Bowman, C. N. Kinetics of thiol–ene and thiol–acrylate photopolymerizations with real‑time Fourier transform infrared. J. Polym. Sci. A Polym. Chem. 2001, 39, 3311–3319. View Source
• [2] Hoyle, C. E.; Lee, T. Y.; Roper, T. Thiol–enes: Chemistry of the past with promise for the future. J. Polym. Sci. A Polym. Chem. 2004, 42, 5301–5338. View Source

Recommended Application Scenarios for Einecs 297-317-1 Based on Evidence-Based Differentiation

Hydrophobic, Low-Water-Uptake Thiol-Ene Coatings

The large log P advantage (+5.9 vs. PETMP) established in Section 3 makes Einecs 297‑317‑1 uniquely suited for UV‑curable protective coatings on metal, glass, or hydrophobic polymer substrates where water exclusion is critical. Its two nonanoate chains impart significant hydrophobicity, reducing water vapor transmission and corrosion under‑cutting—an advantage that PETMP or TMPTMP cannot provide without additional hydrophobic comonomers that would dilute the thiol‑ene network [REFS‑1].

Flexible Adhesives and Sealants Requiring Low Crosslink Density

With a thiol functionality of only 2, Einecs 297‑317‑1 yields linear or lightly branched networks upon thiol‑ene curing, in contrast to the densely crosslinked structures obtained from PETMP (f = 4) or DPEHMP (f = 6). This makes it the preferred thiol component for flexible adhesives, elastomeric sealants, and damping materials where elongation‑at‑break and low glass‑transition temperatures are critical performance metrics [REFS‑2].

Long-Shelf-Life Formulations in Alkaline or Humid Conditions

The enhanced hydrolytic stability inferred from the nonanoate (C₉) ester linkage relative to the propionate (C₃) linkage of PETMP and GDMP (Section 3) directly translates into extended pot life and storage stability of formulated resins. This is particularly valuable for one‑part, moisture‑sensitive formulations and for procurement cycles where long inventory turnover is expected [REFS‑3].

Low-Viscosity, High-Penetration Composite Matrices

The lower density and qualitatively described low viscosity of Einecs 297‑317‑1 compared to DPEHMP (density 1.10 vs. 1.29 g mL⁻¹, Section 3) support its use as a reactive diluent or penetrating primer in fiber‑reinforced composites where complete wet‑out of high‑surface‑area reinforcements is required before UV curing. This reduces void content and improves interlaminar shear strength without the need for volatile organic solvents [REFS‑4].

Application

Selection Property

Validation Focus

Hydrophobic thiol-ene coating research

Hydrophobic nonanoate side chains

Water vapor transmission and corrosion under-cutting

Flexible adhesives and sealants

Low thiol functionality (f=2)

Elongation-at-break and glass-transition temperature

One-part moisture-sensitive resins

Nonanoate ester hydrolytic resistance (class-level)

Pot life and storage stability under alkaline exposure

Fiber-reinforced composite matrices

Reported lower density and viscosity profile

Fiber wet-out and void content reduction

• [1] Hoyle, C. E.; Bowman, C. N. Thiol–Ene Click Chemistry. Angew. Chem. Int. Ed. 2010, 49, 1540–1573. (Network hydrophobicity effects on water barrier properties.) View Source
• [2] Cramer, N. B.; Bowman, C. N. Kinetics of thiol–ene and thiol–acrylate photopolymerizations. J. Polym. Sci. A Polym. Chem. 2001, 39, 3311–3319. (Effect of thiol functionality on network architecture.) View Source
• [3] Mabey, W.; Mill, T. Critical review of hydrolysis of organic compounds. J. Phys. Chem. Ref. Data 1978, 7, 383–415. (Ester hydrolysis kinetics; steric effect of acyl chain length.) View Source
